Precision Profiling: The Selectivity and Cross-Reactivity of -Agatoxin IVA

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Compound of Interest	
Compound Name:	*ω-Agatoxin IVA (trifluoroacetate salt)*
Cat. No.:	*B1164600*

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Executive Summary: The "Scalpel" of CaV2.1 Research

In the pharmacological dissection of voltage-gated calcium channels (VGCCs),

-Agatoxin IVA (Aga-IVA) is the gold-standard "scalpel" for isolating P/Q-type (CaV2.1) currents.[1][2][3][4][5][6][7] Unlike pore-blocking conotoxins that act as "corks," Aga-IVA is a gating modifier.

This guide addresses the critical operational challenge: distinguishing true P-type block from Q-type block and preventing inadvertent cross-reactivity with N-type (CaV2.2) or R-type (CaV2.3) channels.[3][4][5]

Key Takeaway: Aga-IVA is highly selective for CaV2.1 but exhibits a biphasic affinity profile (

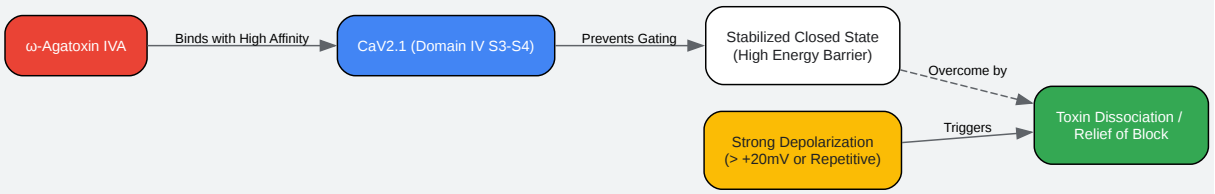
~2 nM for P-type vs. ~90 nM for Q-type).[8] Misunderstanding this biphasic nature is the primary cause of reported "off-target" effects.

Mechanism of Action: Voltage-Dependent Gating Modification

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To understand cross-reactivity, one must understand the binding site. Aga-IVA binds to the S3-S4 extracellular linker of the Domain IV voltage sensor, not the pore.[2]

- Mechanism: It stabilizes the channel in a "deeply closed" state, making it difficult for the channel to open upon depolarization.
- The "Surmountable" Block: Strong, repetitive depolarizations can physically knock the toxin off or force the channel open despite the toxin's presence. This is a critical source of experimental error (false negatives).



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Figure 1: Mechanism of Action. Aga-IVA acts as a gating modifier.[1][2][3][6] Note that extreme voltage steps can reverse the inhibition, a phenomenon distinct from pore blockade.

Comparative Selectivity Profile

The following data synthesizes decades of patch-clamp literature. The "Safety Margin" indicates the concentration window where the toxin remains selective.

Table 1:

-Agatoxin IVA Cross-Reactivity Matrix

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Target Channel	Subtype	Affinity ( )	Interaction Type	Risk Level
CaV2.1	P-type	1 - 3 nM	Primary Target	Target
CaV2.1	Q-type	~90 - 100 nM	Secondary Target	Target (Requires high dose)
CaV2.2	N-type	> 10 M	Negligible	Low (Safe < 1 M)
CaV2.3	R-type	> 1 M	Weak / Non-specific	Moderate (Risk at > 500 nM)
CaV1.x	L-type	Resistant	None	None

The "P" vs. "Q" Dilemma

The most common confusion is between P-type and Q-type currents. Both are CaV2.1 (encoded by CACNA1A), but splice variants result in vastly different toxin sensitivities.

- P-type (Purkinje): Blocked completely by 10–20 nM Aga-IVA.
- Q-type (Granule): Requires 200–400 nM Aga-IVA for full block.
- Risk: To block Q-type, researchers often use high concentrations (400 nM+), which begins to encroach on the selectivity margin for R-type channels.

Comparison with Alternatives: Aga-IVA vs. MVIIC

When Aga-IVA fails to block a current, researchers often switch to

-Conotoxin MVIIC. Here is why that choice matters.

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Feature	-Agatoxin IVA	-Conotoxin MVIIC
Primary Utility	Defining P-type current	Blocking residual Q-type current
Selectivity	High (CaV2.1 specific)	Moderate (Hits CaV2.1 & CaV2.2)
Kinetics	Fast onset, very slow washout	Slow onset, irreversible
Reversibility	Voltage-dependent reversal possible	Generally irreversible
Cross-Reactivity	R-type (only at >1 M)	N-type (significant overlap)

Scientist's Note: Do not use MVIIC to identify a channel. Use it to eliminate remaining currents after applying Aga-IVA (for P-type) and GVIA (for N-type).

Validated Experimental Protocols

To ensure data integrity, you must control for the voltage-dependent nature of the toxin.

Protocol A: The "P-Type Isolation" Workflow (Patch Clamp)

Objective: Quantify P-type current without Q-type or N-type contamination.

- Preparation: Dissolve Aga-IVA in buffer with 0.1% BSA (Cytochrome C is a better alternative carrier) to prevent plastic adsorption. Toxin is sticky.
- Baseline: Establish stable rundown with a holding potential of -80 mV.
- Application: Perfusion of 20 nM Aga-IVA.
- Test Pulse: Depolarize to 0 mV or +10 mV (avoid +40 mV to prevent block relief).
- Validation: If >90% block is observed, the current is P-type.

Protocol B: The "Prepulse" Check (Ruling out Relief)

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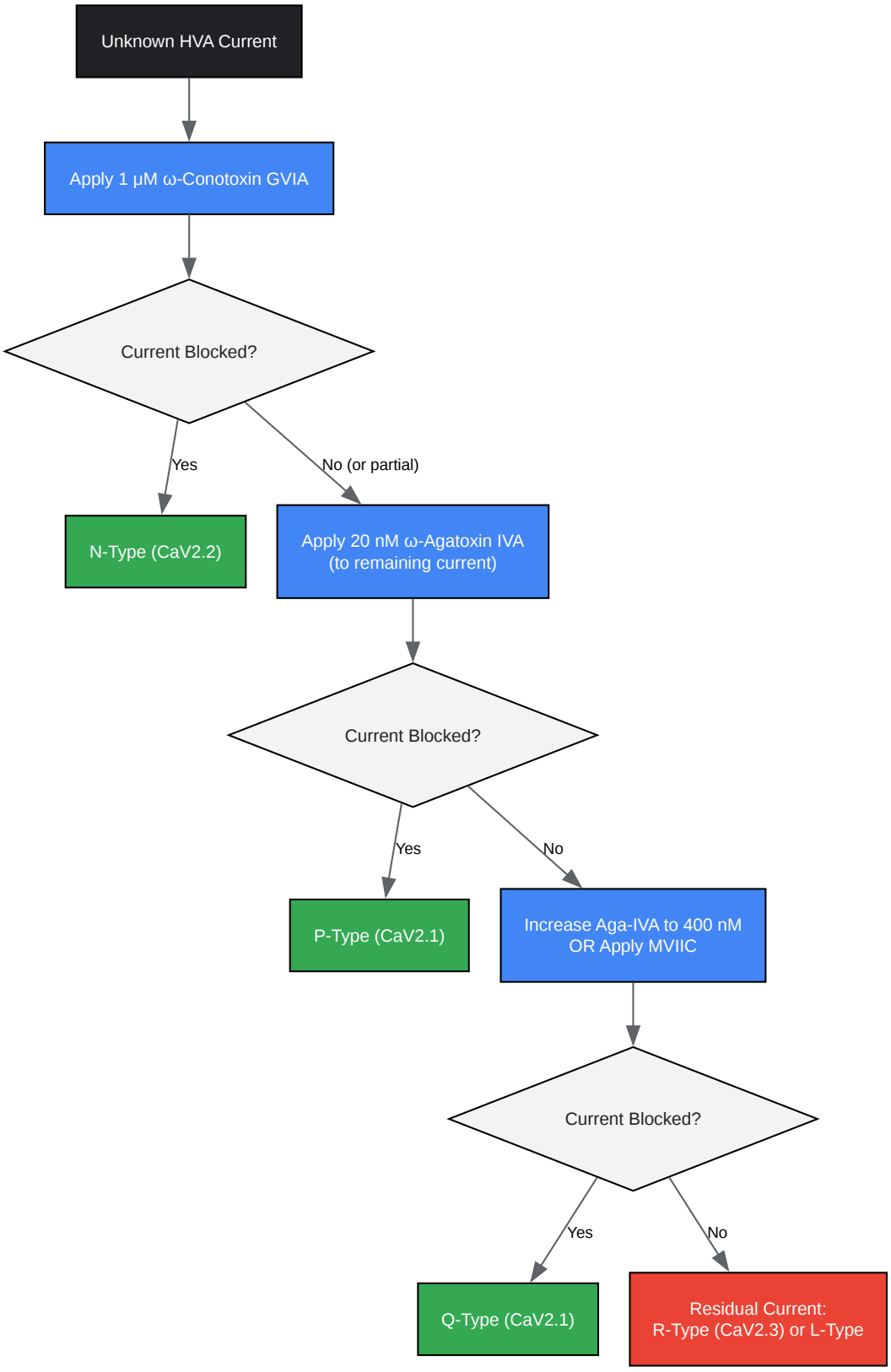
If you observe no block, ensure you haven't accidentally relieved the block with your voltage protocol.

- Apply a strong hyperpolarizing prepulse (-100 mV for 50ms) before the test pulse.
- This resets the voltage sensors and maximizes Aga-IVA binding efficacy.

Workflow Diagram: Toxin Application Logic

Use this decision tree to characterize an unknown High-Voltage Activated (HVA) calcium current.

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Figure 2: Pharmacological isolation strategy. Note the sequential concentration increase of Aga-IVA to distinguish P from Q types.

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